

# 4-Nitrosalicylic Acid: A Technical Guide to Safe Handling and Precautions

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## Compound of Interest

Compound Name: 4-Nitrosalicylic acid

Cat. No.: B050511

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This in-depth technical guide provides comprehensive safety and handling information for **4-Nitrosalicylic acid** (CAS No. 619-19-2), a chemical intermediate utilized in various research and pharmaceutical applications. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of experimental work.

## Hazard Identification and Classification

**4-Nitrosalicylic acid** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to understand and communicate these hazards effectively.

### GHS Hazard Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure	3	H335: May cause respiratory irritation

GHS Pictogram:

Irritant (Exclamation Mark)

Signal Word: Warning

## Precautionary Measures and Personal Protective Equipment (PPE)

Strict adherence to precautionary measures and the use of appropriate personal protective equipment are mandatory when handling **4-Nitrosalicylic acid**.

## Precautionary Statements

The following precautionary statements outline the necessary steps for safe handling, storage, and disposal.

Type	Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/sp ray.[ <a href="#">1</a> ][ <a href="#">2</a> ]
P264		Wash skin thoroughly after handling.[ <a href="#">1</a> ][ <a href="#">2</a> ][ <a href="#">3</a> ]
P270		Do not eat, drink or smoke when using this product.[ <a href="#">1</a> ]
P271		Use only outdoors or in a well- ventilated area.[ <a href="#">1</a> ][ <a href="#">2</a> ]
P280		Wear protective gloves/protective clothing/eye protection/face protection.[ <a href="#">1</a> ][ <a href="#">2</a> ] [ <a href="#">3</a> ]
Response	P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[ <a href="#">1</a> ]
P302+P352		IF ON SKIN: Wash with plenty of water.[ <a href="#">1</a> ][ <a href="#">2</a> ][ <a href="#">3</a> ]
P304+P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.[ <a href="#">1</a> ][ <a href="#">2</a> ]
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[ <a href="#">1</a> ][ <a href="#">2</a> ][ <a href="#">3</a> ]
P312		Call a POISON CENTER/doctor if you feel unwell.[ <a href="#">1</a> ]
P330		Rinse mouth.[ <a href="#">1</a> ]

P332+P313	If skin irritation occurs: Get medical advice/attention. <a href="#">[1]</a>	
P337+P313	If eye irritation persists: Get medical advice/attention. <a href="#">[1]</a> <a href="#">[3]</a>	
P362+P364	Take off contaminated clothing and wash it before reuse. <a href="#">[1]</a>	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed. <a href="#">[1]</a>
P405	Store locked up. <a href="#">[1]</a>	
Disposal	P501	Dispose of contents/container in accordance with local/regional/national/international regulations. <a href="#">[1]</a>

## Personal Protective Equipment (PPE)

The following PPE is recommended to minimize exposure to **4-Nitrosalicylic acid**.

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles. <a href="#">[1]</a> A face shield may be required in situations with a higher risk of splashing. <a href="#">[3]</a>
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). <a href="#">[1]</a> <a href="#">[3]</a> Protective clothing, such as a lab coat, and protective boots if necessary. <a href="#">[3]</a>
Respiratory Protection	A NIOSH-approved dust respirator should be worn when handling the powder form, especially if ventilation is inadequate. <a href="#">[1]</a> <a href="#">[3]</a>

# Safe Handling and Storage Procedures

Proper handling and storage are critical to maintaining the stability of **4-Nitrosalicylic acid** and preventing accidental exposure.

## Handling

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood. [1] Eyewash stations and safety showers must be readily accessible.[4]
- Safe Handling Practices: Avoid contact with skin, eyes, and clothing.[2][3] Avoid the formation of dust and aerosols.[1] Do not eat, drink, or smoke in handling areas.[1] Wash hands thoroughly after handling.[1][3]

## Storage

- Storage Conditions: Store in a cool, dry, and dark place in a tightly sealed container.[3] The recommended storage temperature is room temperature.[5][6]
- Incompatible Materials: Store away from strong oxidizing agents and strong acids.[3][4]

## Emergency Procedures

In the event of an emergency, follow these procedures and seek immediate medical attention.

## First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[3][7] If not breathing, give artificial respiration.[1] Seek medical attention if you feel unwell.[3]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[3][7] If skin irritation occurs, seek medical advice.[3]
Eye Contact	Immediately rinse cautiously with water for several minutes.[2][3] Remove contact lenses, if present and easy to do.[2][3] Continue rinsing for at least 15 minutes.[7] Seek immediate medical attention.[7]
Ingestion	Do NOT induce vomiting.[4] Rinse mouth with water.[1][7] Call a physician or poison control center immediately.[4]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, foam, water spray, or carbon dioxide.[2][3]
- Unsuitable Extinguishing Media: No information available.
- Hazardous Combustion Products: Thermal decomposition can produce toxic fumes of carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).[4][5]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][4]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area.[1] Wear appropriate personal protective equipment (see Section 2.2).[1][3] Avoid breathing dust.[1]

- Environmental Precautions: Prevent the product from entering drains or waterways.[1][3]
- Containment and Cleanup: Sweep up the spilled material and place it in a suitable, closed container for disposal.[1] Avoid generating dust.[3]

## Toxicological Information

Understanding the toxicological properties of **4-Nitrosalicylic acid** is essential for risk assessment.

Toxicity Metric	Value	Species
LD50 Oral	650 mg/kg	Mouse
4700 mg/kg	Rat	

Toxicological Summary:

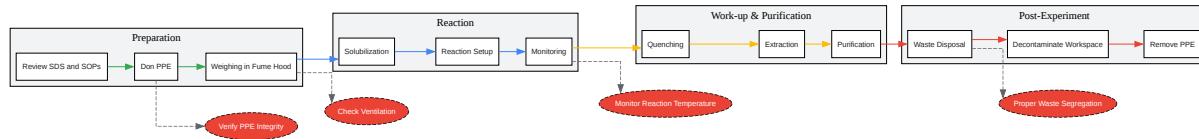
**4-Nitrosalicylic acid** is considered moderately toxic if ingested.[8][9] It is also classified as a poison by the intraperitoneal route.[5][9] There is limited evidence regarding its long-term carcinogenic effects, and it is not currently classified as a carcinogen by major regulatory agencies.[8]

## Disposal Considerations

Dispose of **4-Nitrosalicylic acid** and its containers in accordance with all applicable local, regional, national, and international regulations.[1] Do not allow the chemical to enter the environment.[1]

## Experimental Workflow and Safety Checkpoints

The following diagram illustrates a typical experimental workflow involving **4-Nitrosalicylic acid**, highlighting critical safety checkpoints.



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Caption: Experimental workflow with safety checkpoints for handling **4-Nitrosalicylic acid**.

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **4-Nitrosalicylic acid**. It is not a substitute for a thorough understanding of the Safety Data Sheet (SDS) and institutional safety protocols. Always consult the most current SDS for this compound before use.

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